

Application Note: Preparation of ML241 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML241

Cat. No.: B15604105

[Get Quote](#)

AN-001 | Version 1.0

For Research Use Only (RUO)

Introduction

ML241 is a potent and selective inhibitor of the ATPase p97 (VCP), with an IC₅₀ of approximately 100-110 nM.^{[1][2]} It plays a critical role in research related to the endoplasmic-reticulum-associated degradation (ERAD) pathway and has potential applications in oncology research.^{[1][2]} Accurate and consistent preparation of stock solutions is fundamental to achieving reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **ML241** due to its ability to dissolve both polar and nonpolar compounds and its miscibility with aqueous culture media.^{[2][3]} This document provides a detailed protocol for the preparation, storage, and handling of **ML241** stock solutions using DMSO.

Physicochemical Data and Solubility

A summary of the key physicochemical properties of **ML241** and DMSO is provided below. This data is essential for accurate calculations and proper handling.

Property	ML241	ML241 Hydrochloride	Dimethyl Sulfoxide (DMSO)
Chemical Formula	C ₂₃ H ₂₄ N ₄ O[2][4]	C ₂₃ H ₂₅ ClN ₄ O[5][6]	(CH ₃) ₂ SO[3]
Molecular Weight	372.47 g/mol [2][4]	408.93 g/mol [5][6]	78.13 g/mol [3]
CAS Number	1346528-06-0[2]	2070015-13-1[1]	67-68-5[3]
Appearance	Off-white solid[2]	Solid[1]	Colorless liquid[3]
Solubility	Soluble in DMSO[2]	Soluble in DMSO (≥40.9 mg/mL)[6]	Miscible with water[3]
Storage (Powder)	-20°C for up to 3 years[2][7]	-20°C[1][6]	Room temperature, well-ventilated[8]

Note: Always refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific molecular weight and purity information. Use the appropriate molecular weight for your specific form of **ML241** (free base or hydrochloride salt).

Safety and Handling

3.1. ML241:

- As with any chemical reagent, handle **ML241** in a designated area, such as a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of powder or contact with skin and eyes.

3.2. Dimethyl Sulfoxide (DMSO):

- DMSO is an excellent solvent that can readily penetrate the skin and may carry dissolved substances with it.[8] Handle with extreme care.
- It is a combustible liquid; keep away from heat and open flames.[8]

- Use high-purity, anhydrous, sterile-filtered DMSO for preparing stock solutions to avoid contamination and ensure compound stability.[9]

Experimental Protocol: Preparation of a 10 mM ML241 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **ML241** (free base) in DMSO.

4.1. Materials and Equipment

- **ML241** powder (MW: 372.47 g/mol)
- Anhydrous, sterile DMSO (cell culture grade)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator water bath

4.2. Calculation To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

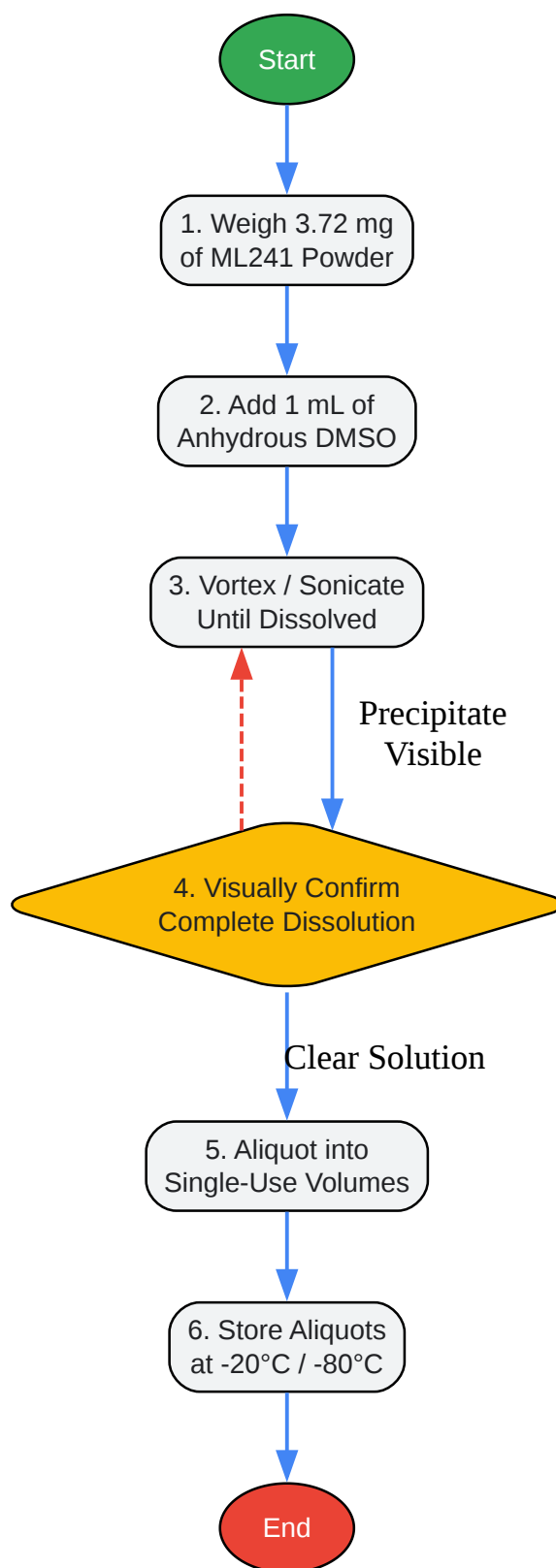
- For a 10 mM stock in 1 mL: $\text{Mass (mg)} = 10 \text{ mmol/L} \times (1 \text{ L} / 1000 \text{ mL}) \times 1 \text{ mL} \times 372.47 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g})$ Mass (mg) = 3.72 mg

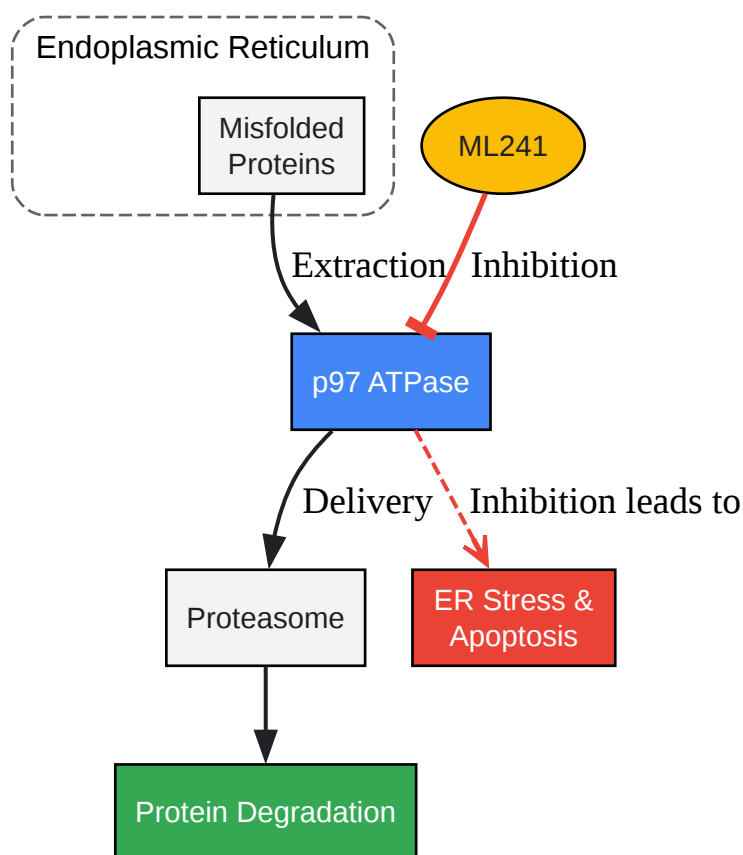
4.3. Step-by-Step Procedure

- Tare Balance: Place a sterile microcentrifuge tube on the analytical balance and tare it.
- Weigh **ML241**: Carefully weigh 3.72 mg of **ML241** powder directly into the tared tube. Record the exact weight.

- Add DMSO: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **ML241** powder.
- Dissolve: Close the tube tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed.
- Gentle Warming (Optional): If the compound does not dissolve completely, gently warm the solution in a 37°C water bath for 5-10 minutes, followed by vortexing. Sonication can also be used to aid dissolution.
- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^{[7][9]}
- Label and Store: Clearly label each aliquot with the compound name (**ML241**), concentration (10 mM in DMSO), and preparation date. Store the aliquots at -20°C or -80°C, protected from light.^{[7][9]}

Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. ML241 | CAS 1346528-06-0 | [Sun-shinechem](http://sun-shinechem.com) [sun-shinechem.com]
- 3. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 4. biocompare.com [biocompare.com]
- 5. biocompare.com [biocompare.com]
- 6. raybiotech.com [raybiotech.com]

- [7. medchemexpress.cn \[medchemexpress.cn\]](https://www.medchemexpress.cn)
- [8. quora.com \[quora.com\]](https://www.quora.com)
- [9. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- To cite this document: BenchChem. [Application Note: Preparation of ML241 Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15604105/docs#application-note-preparation-of-ml241-stock-solution-in-dmsol\]](https://www.benchchem.com/product/b15604105/docs#application-note-preparation-of-ml241-stock-solution-in-dmsol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

